

BVT173187 solubility and preparation for experiments

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Compound of Interest

Compound Name: BVT173187

Cat. No.: B10772753

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Application Notes and Protocols for BVT173187 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **BVT173187**, a potent and selective non-peptide inhibitor of the formyl peptide receptor 1 (FPR1). The provided information is intended to guide researchers in the effective use of this compound for in vitro experimental applications.

Chemical Properties

BVT173187 is a small molecule inhibitor with the following chemical properties^[1]:

Property	Value
Chemical Name	BVT173187
CAS Number	1374984-75-4
Molecular Formula	C ₁₄ H ₁₀ Cl ₃ NO ₂
Molecular Weight	330.59 g/mol
Description	Potent, selective, non-peptide inhibitor of formyl peptide receptor 1 (FPR1)[1].

Solubility

Specific quantitative solubility data for **BVT173187** is not readily available in public datasheets. It is recommended that researchers empirically determine the solubility in the solvent of choice. For many small molecule inhibitors, Dimethyl Sulfoxide (DMSO) is a common solvent for creating stock solutions.

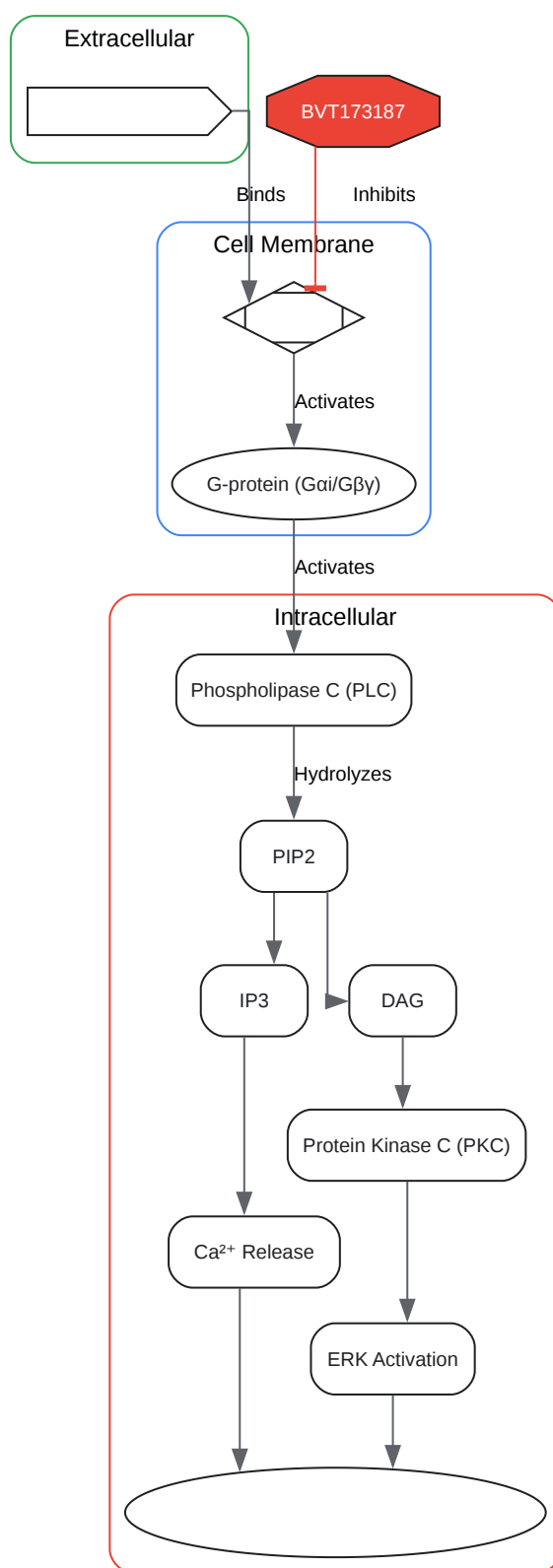
Recommended Procedure for Solubility Testing:

- Start with a small, accurately weighed amount of **BVT173187**.
- Add a measured volume of the desired solvent (e.g., DMSO) to achieve a high concentration stock solution (e.g., 10 mM).
- Vortex and/or sonicate the solution to aid dissolution.
- Visually inspect for any undissolved particulate matter.
- If the compound does not fully dissolve, incrementally add more solvent until a clear solution is achieved, and recalculate the final concentration.
- For cell-based assays, ensure the final concentration of the solvent in the experimental medium is low (typically ≤0.1%) to avoid solvent-induced cellular toxicity.

Solvent	Solubility	Notes
DMSO	Not provided.	Recommended as a starting solvent for creating high-concentration stock solutions. The final concentration in aqueous media for cell-based assays should be kept low to avoid toxicity.
Ethanol	Not provided.	May be a suitable alternative solvent, but empirical testing is required.
Aqueous Buffer	Not provided.	Likely to have low solubility in aqueous solutions. It is recommended to first dissolve in an organic solvent like DMSO and then dilute into aqueous buffers or cell culture media for final experimental concentrations.

Signaling Pathway of FPR1 Inhibition

BVT173187 acts as an antagonist to the Formyl Peptide Receptor 1 (FPR1), a G-protein coupled receptor (GPCR). Upon binding of its agonists, such as the bacterial peptide fMLF or host-derived mitochondrial formyl peptides, FPR1 activates downstream signaling cascades, leading to cellular responses like chemotaxis, phagocytosis, and the production of reactive oxygen species (ROS). **BVT173187** blocks these agonist-induced responses.



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Caption: FPR1 signaling pathway and inhibition by **BVT173187**.

Experimental Protocols

The following are generalized protocols for in vitro assays to evaluate the inhibitory activity of **BVT173187** on FPR1. These should be adapted based on the specific cell line and experimental setup.

Preparation of BVT173187 Stock Solution

- **Weighing:** Accurately weigh out the desired amount of **BVT173187** powder using a calibrated analytical balance.
- **Dissolving:** In a sterile microcentrifuge tube, dissolve the **BVT173187** powder in an appropriate volume of high-purity DMSO to create a concentrated stock solution (e.g., 10 mM).
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term storage, protected from light.

In Vitro FPR1 Inhibition Assay (Calcium Mobilization)

This protocol describes a common method to assess FPR1 inhibition by measuring changes in intracellular calcium levels upon agonist stimulation.

Materials:

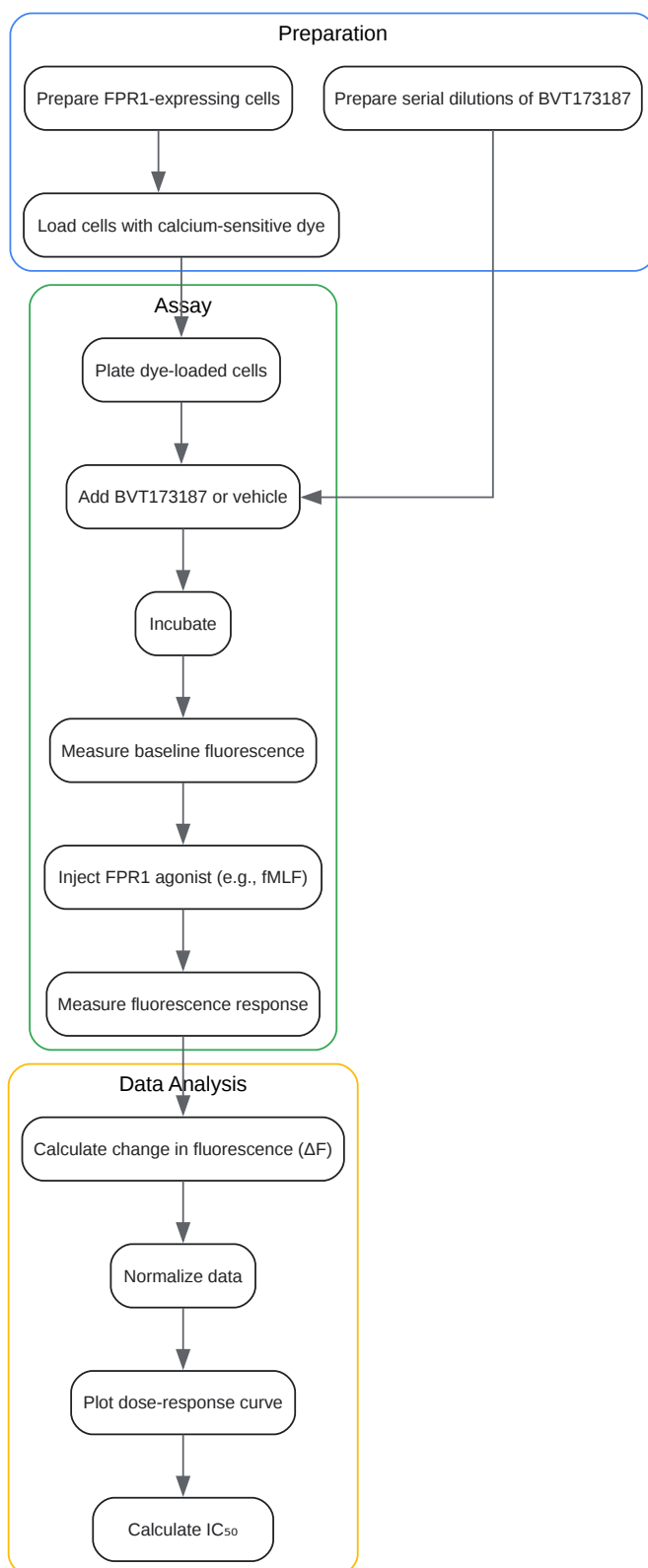
- Cells expressing FPR1 (e.g., HL-60 cells, neutrophils, or a transfected cell line)
- **BVT173187** stock solution (e.g., 10 mM in DMSO)
- FPR1 agonist (e.g., fMLF)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM, Fura-2 AM)
- Pluronic F-127
- Assay buffer (e.g., Hank's Balanced Salt Solution with calcium and magnesium, HBSS++)

- 96-well black, clear-bottom microplate
- Fluorescence plate reader with an injection system

Procedure:

- Cell Preparation:
 - Culture FPR1-expressing cells to the appropriate density.
 - On the day of the experiment, harvest the cells and wash them with assay buffer.
 - Resuspend the cells in assay buffer at a concentration of 1×10^6 to 5×10^6 cells/mL.
- Dye Loading:
 - Prepare the fluorescent calcium dye solution according to the manufacturer's instructions. This typically involves dissolving the dye in DMSO and then diluting it in assay buffer, often with Pluronic F-127 to aid in cell loading.
 - Incubate the cell suspension with the calcium dye solution (e.g., 1-5 μ M Fluo-4 AM) for 30-60 minutes at 37°C in the dark.
 - After incubation, wash the cells with assay buffer to remove excess dye and resuspend them in fresh assay buffer.
- Assay Plate Preparation:
 - Plate the dye-loaded cells into a 96-well black, clear-bottom plate.
 - Prepare serial dilutions of **BVT173187** in assay buffer from the stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
 - Add the diluted **BVT173187** or vehicle control (DMSO in assay buffer) to the respective wells containing the cells.
 - Incubate the plate for 15-30 minutes at 37°C to allow the inhibitor to bind to the receptors.

- Agonist Stimulation and Measurement:
 - Prepare the FPR1 agonist (e.g., fMLF) solution in assay buffer at a concentration that elicits a submaximal response (e.g., EC₈₀).
 - Place the assay plate in a fluorescence plate reader set to the appropriate excitation and emission wavelengths for the chosen calcium dye.
 - Record a stable baseline fluorescence for a short period.
 - Using the plate reader's injector, add the agonist solution to the wells.
 - Immediately begin recording the fluorescence intensity over time to measure the change in intracellular calcium concentration.
- Data Analysis:
 - Calculate the change in fluorescence (ΔF) for each well by subtracting the baseline fluorescence from the peak fluorescence after agonist addition.
 - Normalize the data to the vehicle control (0% inhibition) and a positive control (e.g., a known potent FPR1 inhibitor, for 100% inhibition).
 - Plot the normalized response against the log concentration of **BVT173187** to generate a dose-response curve and calculate the IC₅₀ value.



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Caption: Experimental workflow for an in vitro FPR1 inhibition assay.

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References

- 1. BVT173187|CAS 1374984-75-4|DC Chemicals [dcchemicals.com]
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